

Sucrose monodecanoate synthesis and purification methods

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Compound of Interest

Compound Name: Sucrose monodecanoate

Cat. No.: B15546726

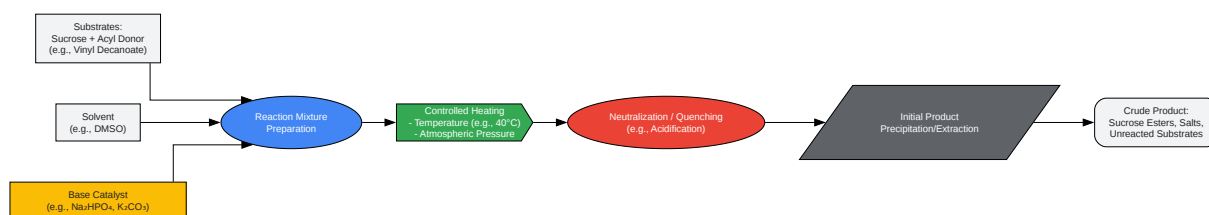
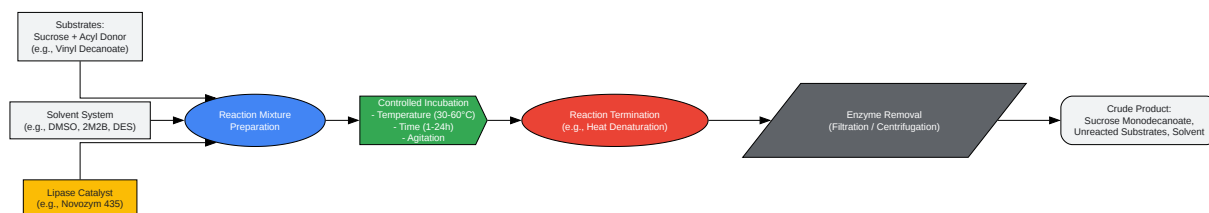
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Synthesis of Sucrose Monodecanoate

The production of **sucrose monodecanoate** can be broadly categorized into two primary methods: enzymatic synthesis and chemical synthesis. Enzymatic methods are favored for their high selectivity under mild conditions, whereas chemical methods are established for large-scale industrial production.

Enzymatic Synthesis

Enzymatic synthesis utilizes lipases to catalyze the esterification or transesterification reaction between sucrose and a decanoic acid donor. This method offers high regioselectivity, preferentially forming monoesters, and operates under milder temperature and pressure conditions, minimizing byproduct formation and sucrose degradation.^{[3][4]}





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